

Trimethyl(2-pyridyl)tin: A Comprehensive Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Trimethyl(2-pyridyl)tin*

Cat. No.: *B031316*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling precautions for **Trimethyl(2-pyridyl)tin**, a highly toxic organotin compound utilized in chemical synthesis, particularly in Stille cross-coupling reactions. Given its severe toxicity, strict adherence to safety protocols is paramount to ensure the well-being of laboratory personnel and the protection of the environment.

Hazard Identification and Classification

Trimethyl(2-pyridyl)tin is a hazardous substance that poses significant health risks. It is classified as acutely toxic if swallowed, in contact with skin, or if inhaled.^[1] It is also a skin and eye irritant and is very toxic to aquatic life with long-lasting effects.^[1]

Quantitative Data Summary

The following tables summarize the key quantitative data for **Trimethyl(2-pyridyl)tin** and related organotin compounds.

Table 1: Physical and Chemical Properties of **Trimethyl(2-pyridyl)tin**

Property	Value
Molecular Formula	C ₈ H ₁₃ NSn[2]
Molecular Weight	241.91 g/mol [2]
Physical State	Liquid
Appearance	Colorless to almost colorless clear liquid
Boiling Point	80 °C[3]
Density	1.4 g/cm ³ [3]
Refractive Index	1.5380 to 1.5400[3]
Flash Point	89 °C
Specific Gravity (20/20)	1.40

Table 2: Toxicity Data for Organotin Compounds

Compound	Test	Species	Route	Value
Trimethyltin Chloride	LD ₅₀	Rat	Oral	12.6 mg/kg[4]
Tin(IV) Pyridine-2,6-dicarboxylate Complex	LC ₅₀	Brine Shrimp	-	23.81 mg/L[5]

Table 3: Occupational Exposure Limits for Organotin Compounds

Limit	Agency	Value (as Sn)
TLV-TWA	ACGIH	0.1 mg/m ³ [4]
STEL	ACGIH	0.2 mg/m ³ [4]
PEL	OSHA	0.1 mg/m ³ [4]

Experimental Protocols for Safe Handling

Handling **Trimethyl(2-pyridyl)tin** requires meticulous planning and execution of safety procedures. The following protocols are essential for minimizing exposure risk.

Designated Work Area and Engineering Controls

- Fume Hood: All work with **Trimethyl(2-pyridyl)tin** must be conducted in a certified chemical fume hood to prevent inhalation of vapors.[1][6]
- Glove Box: For procedures involving larger quantities or prolonged handling, a glove box under an inert atmosphere is recommended.
- Ventilation: Ensure adequate general laboratory ventilation.

Personal Protective Equipment (PPE)

- Gloves: Wear appropriate chemical-resistant gloves (e.g., nitrile, double-gloved) at all times. Discard gloves immediately after contact or completion of work.[7]
- Eye Protection: Chemical safety goggles and a face shield are mandatory.[8]
- Lab Coat: A fully fastened laboratory coat, preferably a disposable one, must be worn.[7]
- Respiratory Protection: If there is a risk of exceeding exposure limits, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.[6]

Handling Procedures

- Air-Sensitive Techniques: As an air-sensitive reagent, **Trimethyl(2-pyridyl)tin** should be handled under an inert atmosphere (e.g., nitrogen or argon) using Schlenk line techniques. [1]
- Transfer: Use clean, dry, and gas-tight syringes and needles for transferring the liquid.[1][9] For larger volumes, a cannula transfer is safer.[9]
- Working Alone: Never work with this compound alone.[1]

- Spill Preparedness: Have a spill kit readily available. The kit should contain absorbent materials, and appropriate waste containers.

Storage

- Container: Store in a tightly sealed, properly labeled container.
- Location: Keep in a cool, dry, and well-ventilated area, away from heat, sparks, and open flames.^[1] A flammable liquids storage cabinet is recommended.
- Inert Atmosphere: Store under an inert gas to maintain stability.

Waste Disposal

- Waste Container: Collect all waste containing **Trimethyl(2-pyridyl)tin** in a designated, labeled, and sealed container.
- Quenching: Unused or residual reagent in syringes and needles should be carefully quenched by rinsing with a high-boiling point hydrocarbon solvent (e.g., hexanes or toluene) into the waste container.^[1]
- Disposal: Dispose of as hazardous waste in accordance with local, state, and federal regulations.^[8]

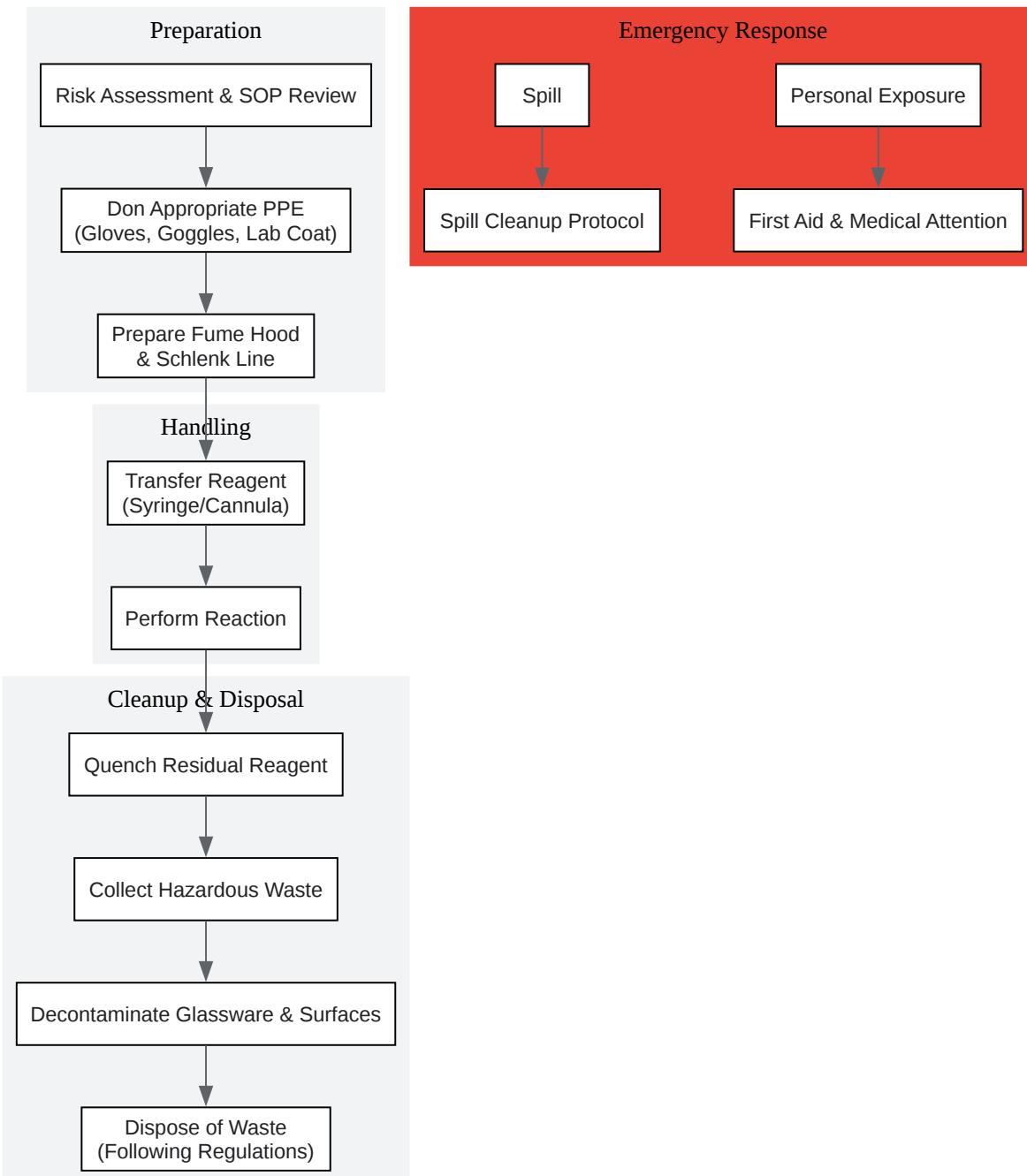
Emergency Procedures

- Skin Contact: Immediately wash the affected area with copious amounts of soap and water for at least 15 minutes and remove all contaminated clothing. Seek immediate medical attention.^{[4][8]}
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.^[4]
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.^[4]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.^[4]

- Spill: Evacuate the area. Wear appropriate PPE and contain the spill with absorbent material. Place the absorbed material in a sealed container for hazardous waste disposal.

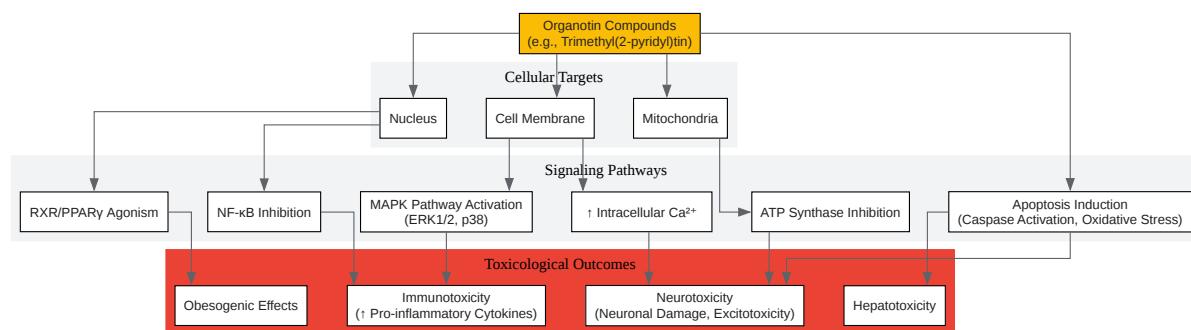
Visualizations

Safe Handling Workflow

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Caption: Workflow for the safe handling of **Trimethyl(2-pyridyl)tin**.

Molecular Signaling Pathways of Organotin Toxicity



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